An In-depth Technical Guide to the Crystal Structure Analysis of Esomeprazole Magnesium

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Compound of Interest

Compound Name: *C34H36MgN6O6S2*

Cat. No.: *B1243161*

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Abstract

Esomeprazole magnesium, the S-enantiomer of omeprazole, is a widely prescribed proton pump inhibitor for the treatment of acid-related gastrointestinal disorders. The solid-state structure of this active pharmaceutical ingredient (API) is of paramount importance as it directly influences its physicochemical properties, including solubility, stability, and bioavailability. This technical guide provides a comprehensive analysis of the crystal structure of esomeprazole magnesium, with a focus on its various polymorphic and hydrated forms. We will delve into the experimental methodologies for crystallographic analysis, explore the structural details of the known crystalline forms, and discuss the implications of polymorphism on drug development and manufacturing.

Introduction: The Significance of Crystalline Form in Drug Efficacy

The therapeutic efficacy of a crystalline solid dosage form is intrinsically linked to its solid-state properties. Polymorphism, the ability of a compound to exist in two or more crystalline forms with different arrangements of molecules in the crystal lattice, can lead to significant variations in physical and chemical properties. For esomeprazole magnesium, which is known to exist in

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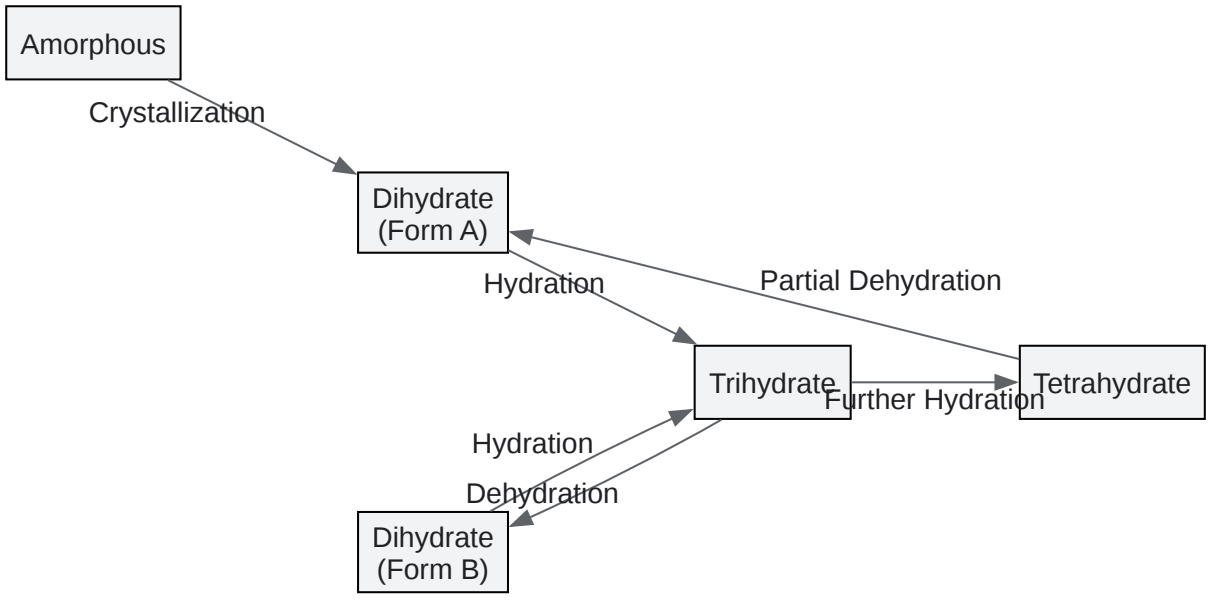
multiple crystalline forms, a thorough understanding and control of its crystallography are critical for ensuring consistent product quality and therapeutic performance.

This guide will navigate through the known polymorphic landscape of esomeprazole magnesium, offering insights into the structural nuances that differentiate each form. The primary focus will be on the hydrated forms, which are the most relevant in pharmaceutical formulations.

The Polymorphic Landscape of Esomeprazole Magnesium

Esomeprazole magnesium is known to exist in several crystalline forms, primarily as hydrates. The most commonly encountered forms are the dihydrate and trihydrate, though tetrahydrate and amorphous forms have also been reported.[1] The interconversion between these forms is often influenced by factors such as solvent composition, temperature, and relative humidity.

Diagram: Inter-relationships of Esomeprazole Magnesium Polymorphs



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Caption: A simplified representation of the potential transformations between different polymorphic and hydrated forms of esomeprazole magnesium.

Esomeprazole Magnesium Trihydrate

The trihydrate form of esomeprazole magnesium is a stable crystalline solid.[2] It is often the desired form for pharmaceutical formulations due to its favorable stability profile. Patents have described different crystalline forms of the trihydrate, designated as Form I and Form II, each with a characteristic X-ray powder diffraction (XRPD) pattern.[3]

Esomeprazole Magnesium Dihydrate

The dihydrate form of esomeprazole magnesium also exists in at least two different polymorphic forms, commonly referred to as Form A and Form B.[4] The dihydrate forms can be obtained through controlled crystallization or by dehydration of the trihydrate form.[4][5] The relative stability of these dihydrate forms can influence the manufacturing process and storage conditions.

Esomeprazole Magnesium Tetrahydrate and Other Solvates

A single-crystal X-ray diffraction study has been reported for a mixed solvate of esomeprazole magnesium, specifically a tetrahydrate that also incorporates two molecules of 1-butanol.[1] This study provides valuable insight into the coordination chemistry of the magnesium ion and the hydrogen bonding network within the crystal lattice.

Amorphous Esomeprazole Magnesium

An amorphous form of esomeprazole magnesium, lacking long-range crystalline order, has also been prepared.[5] While amorphous forms often exhibit enhanced solubility, they can be less stable and prone to crystallization over time.

Structural Elucidation: Key Analytical Techniques

A multi-technique approach is essential for the comprehensive characterization of the crystalline forms of esomeprazole magnesium.

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Single-Crystal X-ray Diffraction (SC-XRD)

SC-XRD is the gold standard for determining the precise three-dimensional arrangement of atoms in a crystal. A notable study on an esomeprazole magnesium water/butanol solvate revealed a hexagonal crystal system with the space group P63.[1][6] The magnesium centers exhibit octahedral coordination, with some magnesium ions coordinated to six water molecules and others to three esomeprazole ligands.[1] Each esomeprazole molecule acts as a chelating ligand, coordinating to the magnesium ion through one oxygen and one nitrogen atom.[1]

Table 1: Single-Crystal Data for Esomeprazole Magnesium Water/Butanol Solvate[1]

Parameter	Value
Crystal System	Hexagonal
Space Group	P63
a, b (Å)	27.35
c (Å)	14.98
α, β (°)	90
γ (°)	120
Z	2

Powder X-ray Diffraction (PXRD)

PXRD is a powerful and non-destructive technique for identifying crystalline phases and assessing the polymorphic purity of a sample. Each crystalline form of esomeprazole magnesium exhibits a unique PXRD pattern, characterized by a specific set of diffraction peaks at particular 2θ angles or d-spacing values.

Table 2: Characteristic PXRD Peaks (d-spacing in Å) for Esomeprazole Magnesium Hydrates[3][4]

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Form	Characteristic Peaks (d-spacing, Å)
Trihydrate (Form I)	11.6380, 10.3092, 7.2547, 7.2455, 4.7869
Trihydrate (Form II)	13.4016, 5.2419, 5.0464, 4.8597, 4.5255
Dihydrate (Form B)	14.9, 11.8, 11.0, 8.1, 7.9, 6.7, 6.3, 5.8, 5.6, 5.5, 5.4, 5.1, 4.98, 4.91, 4.79, 4.68, 4.45, 4.19

Experimental Protocol: Powder X-ray Diffraction (PXRD)

- Sample Preparation: A small amount of the esomeprazole magnesium powder is gently packed into a sample holder. Care should be taken to create a flat, smooth surface to minimize preferred orientation effects.
- Instrument Setup:
  - X-ray Source: Typically Cu Kα radiation (λ = 1.5406 Å).
  - Goniometer Scan: A continuous scan over a 2θ range of 2° to 40° is common for initial screening.
  - Step Size and Scan Speed: A step size of 0.02° and a scan speed of 1-2°/min are typical starting parameters. These can be adjusted to improve data quality.
- Data Collection: The sample is irradiated with X-rays, and the intensity of the diffracted X-rays is measured as a function of the 2θ angle.
- Data Analysis: The resulting diffractogram is analyzed to identify the positions and relative intensities of the diffraction peaks. These are then compared to reference patterns of known polymorphs for phase identification.

Thermal Analysis (DSC and TGA)

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) provide information about the thermal behavior of the crystalline forms. DSC can detect phase transitions, melting points, and desolvation events, while TGA measures changes in mass as a function of temperature, which is useful for quantifying the water content in hydrates. For a

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water/1-butanol solvate of esomeprazole magnesium, TGA revealed a mass loss corresponding to the removal of solvent molecules, followed by decomposition at higher temperatures.[1]

Vibrational Spectroscopy (FTIR and Raman)

Fourier-Transform Infrared (FTIR) and Raman spectroscopy are sensitive to the local molecular environment and can be used to differentiate between polymorphs. Differences in hydrogen bonding and molecular conformation between different crystalline forms will result in distinct vibrational spectra.

Causality Behind Experimental Choices

The selection of analytical techniques is driven by the specific questions being addressed.

- For definitive structure determination: Single-crystal X-ray diffraction is the method of choice, provided suitable single crystals can be grown.
- For routine quality control and polymorph screening: Powder X-ray diffraction is the workhorse technique due to its speed, simplicity, and ability to analyze polycrystalline powders.
- To understand hydration/solvation states: Thermogravimetric analysis is crucial for quantifying the amount of water or solvent present in the crystal lattice.
- To detect subtle structural differences: Vibrational spectroscopy can provide complementary information to diffraction techniques, particularly regarding hydrogen bonding.

Self-Validating Systems and Trustworthiness

The robustness of crystallographic analysis relies on the consistency of results across multiple techniques. For instance, the water content determined by TGA should be consistent with the stoichiometry determined by single-crystal XRD. Similarly, the PXRD pattern calculated from a single-crystal structure should match the experimentally measured pattern of the bulk powder. This cross-validation between different analytical methods provides a high degree of confidence in the structural assignment.

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Conclusion and Future Perspectives

The crystal structure of esomeprazole magnesium is a complex and multifaceted area of study. The existence of multiple hydrates and polymorphs necessitates a rigorous and comprehensive analytical approach for characterization and control. While significant progress has been made in identifying and characterizing the dihydrate and trihydrate forms, the determination of their single-crystal structures remains a key area for future research. A deeper understanding of the crystal engineering principles governing the formation of these different forms will enable more robust and efficient manufacturing processes for this important pharmaceutical compound.

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